

Cost-Effectiveness of Levamlodipine Maleate in Hypertension: A Comparative Guide

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Compound of Interest

Compound Name: *Levamlodipine Maleate*

CAS No.: *135969-53-8*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the cost-effectiveness of **levamlodipine maleate** versus racemic amlodipine besylate for the treatment of primary hypertension. The analysis is supported by experimental data from a large-scale, pragmatic clinical study, with detailed methodologies and visualizations to facilitate understanding.

Executive Summary

Levamlodipine maleate, the S-enantiomer of amlodipine, demonstrates a superior cost-effectiveness profile compared to racemic amlodipine besylate in the treatment of primary hypertension. This is primarily attributed to a significantly lower incidence of adverse reactions, particularly edema, which reduces associated management costs, while maintaining comparable efficacy in preventing major cardiovascular and cerebrovascular events. Clinical evidence indicates that for every patient treated with **levamlodipine maleate**, there is a cost saving of approximately 28.8% with an incremental gain in quality-adjusted life years (QALYs).

[1]

Data Presentation: Clinical Outcomes and Cost-Effectiveness

The following tables summarize the key quantitative data from a 24-month pragmatic comparative effectiveness study involving 10,031 outpatients with primary hypertension.[\[1\]](#)

Table 1: Comparison of Clinical Efficacy

Outcome	Levamlodipine Maleate (n=5,018)	Amlodipine Besylate (n=5,013)	Adjusted Hazard Ratio (95% CI)	P-value
Major Cardiovascular and Cerebrovascular Events (MACCE)	223 (4.4%)	259 (5.2%)	0.90 (0.75-1.08)	0.252

Data Source: Ma, W., et al. (2020). Cardiovascular Drugs and Therapy.[\[1\]](#)

Table 2: Comparison of Adverse Reactions

Adverse Reaction	Levamlodipine Maleate (n=5,018)	Amlodipine Besylate (n=5,013)	P-value
Any Adverse Reactions	6.0%	8.4%	<0.001
Lower Extremity Edema	1.1%	3.0%	<0.001
Headache	0.7%	1.1%	0.045

Data Source: Ma, W., et al. (2020). Cardiovascular Drugs and Therapy.[\[1\]](#)

Table 3: Cost-Effectiveness Analysis

Parameter	Value
Incremental QALYs Gained (per patient)	0.00392
Cost Savings (per patient)	2725 Yuan (~\$380 USD)
Overall Cost Reduction	28.8%
Probability of being Cost-Effective*	~100%

At a willingness-to-pay threshold of 150,000 Yuan per QALY.[1] Data Source: Ma, W., et al. (2020). Cardiovascular Drugs and Therapy.[1]

Experimental Protocols

The primary data for this guide is derived from the LEADER (**Levamlodipine Maleate** or Amlodipine Besylate for Treatment of Hypertension: a Comparative Effectiveness Research) study, a pragmatic comparative effectiveness trial.

Study Design: A pragmatic, multicenter, comparative effectiveness study conducted at 110 centers across China.[1] Outpatients with primary hypertension were treated with either **levamlodipine maleate** or amlodipine besylate and followed for 24 months.[1]

Patient Population: A total of 10,031 patients with primary hypertension were included. Patients were divided into two groups: those receiving **levamlodipine maleate** (n=5,018) and those receiving amlodipine besylate (n=5,013).[1]

Interventions:

- **Levamlodipine Maleate Group:** Patients received **levamlodipine maleate** at a starting dose of 2.5 mg once daily, with the option to titrate up to 5 mg once daily.
- **Amlodipine Besylate Group:** Patients received amlodipine besylate at a starting dose of 5 mg once daily, with the option to titrate up to 10 mg once daily.

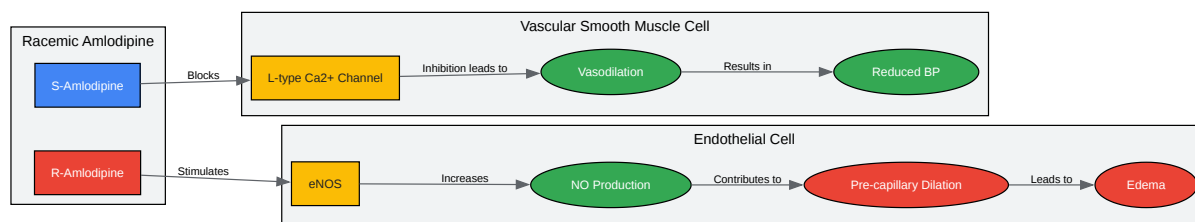
Outcome Measures: The primary outcomes were a composite of major cardiovascular and cerebrovascular events (MACCE), adverse reactions, and cost-effectiveness.[1]

Cost-Effectiveness Analysis Methodology: The cost-effectiveness analysis was conducted from a societal perspective. Costs included drug acquisition costs, costs of managing adverse events, and costs of treating cardiovascular events. Effectiveness was measured in quality-adjusted life years (QALYs). A willingness-to-pay threshold of 150,000 Yuan per QALY was used to determine cost-effectiveness.[1]

Mandatory Visualizations

Signaling Pathways

The differential effects of levamlodipine (S-amlodipine) and the R-enantiomer present in racemic amlodipine are key to understanding the improved side-effect profile. S-amlodipine is the pharmacologically active enantiomer responsible for the antihypertensive effect through the blockade of L-type calcium channels in vascular smooth muscle.[2] In contrast, the R-enantiomer is largely inactive in this regard but has been suggested to contribute to side effects like peripheral edema, potentially through mechanisms involving nitric oxide (NO) synthase.[2] [3]



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Caption: Differential signaling of amlodipine enantiomers.

Experimental and Analytical Workflow

The process of conducting a pragmatic cost-effectiveness trial involves several key stages, from patient recruitment in a real-world setting to the final economic evaluation.



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